

Proper Disposal of Folex Pfs (Methotrexate) in a Laboratory Setting

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Folex Pfs

Cat. No.: B15129902

[Get Quote](#)

For Immediate Implementation by Laboratory Personnel

This document provides essential safety and logistical guidance for the proper disposal of **Folex Pfs**, a brand name for the cytotoxic drug Methotrexate. Adherence to these procedures is critical to ensure the safety of all laboratory personnel and to maintain compliance with regulatory standards. Methotrexate is a potent antimetabolite used in cancer chemotherapy and as an immunosuppressant; as such, it is classified as a hazardous drug requiring special handling and disposal protocols.

Personal Protective Equipment (PPE) and Safety Precautions

Before handling any Methotrexate waste, all personnel must be equipped with the appropriate Personal Protective Equipment (PPE). This is a non-negotiable safety measure to prevent accidental exposure through skin contact, inhalation, or ingestion.

PPE Component	Specification	Rationale
Gloves	Chemotherapy-tested gloves (e.g., double-gloving with nitrile gloves)	Prevents skin contact with the cytotoxic drug.
Gown	Disposable, lint-free, solid-front gown with long sleeves and elastic or knit cuffs	Protects the body from contamination.
Eye Protection	Safety goggles or a face shield	Shields the eyes from splashes or aerosols.
Respiratory Protection	A NIOSH-certified respirator may be required depending on the manipulation (e.g., handling powders, cleaning spills)	Prevents inhalation of aerosolized drug particles.

All handling of Methotrexate and its waste should be conducted in a designated area, preferably within a certified Class II Biological Safety Cabinet (BSC) or a Compounding Aseptic Containment Isolator (CACI) to minimize environmental contamination.

Step-by-Step Disposal Procedures

The proper disposal of Methotrexate waste is contingent on the type of waste generated. All waste contaminated with Methotrexate must be segregated from regular laboratory trash and handled as cytotoxic waste.

Segregation of Waste

Immediately upon generation, all Methotrexate-contaminated materials must be placed in clearly labeled, leak-proof, and puncture-resistant containers. These containers must be designated for "Cytotoxic Waste" or "Chemotherapy Waste" and should be yellow in color for easy identification.

Disposal of Different Waste Types

a. Solid Waste:

- Items: Includes gloves, gowns, bench liners, empty vials, and any other disposable materials that have come into contact with Methotrexate.
- Procedure:
 - Place all contaminated solid waste directly into the designated yellow cytotoxic waste container.
 - Do not overfill the container.
 - Once the container is three-quarters full, securely close and seal the lid.
 - Store the sealed container in a designated, secure area away from general traffic until it is collected by a licensed hazardous waste disposal service.

b. Sharps Waste:

- Items: Includes needles, syringes, and any other sharp objects contaminated with Methotrexate.
- Procedure:
 - Place all contaminated sharps directly into a designated, puncture-resistant, and leak-proof sharps container that is also labeled for cytotoxic waste.
 - Never recap, bend, or break needles.
 - Once the sharps container is three-quarters full, securely lock the lid.
 - Place the sealed sharps container into the larger yellow cytotoxic waste container for final disposal.

c. Liquid Waste:

- Items: Includes unused or expired Methotrexate solutions and any liquids used for rinsing contaminated containers.
- Procedure:

- Collect all liquid Methotrexate waste in a designated, leak-proof, and clearly labeled container. This container should be compatible with the chemical nature of the waste.
- Do not pour liquid Methotrexate waste down the drain.
- The liquid waste will be collected by a licensed hazardous waste disposal service for appropriate treatment, which may include incineration.

Decontamination of Reusable Equipment

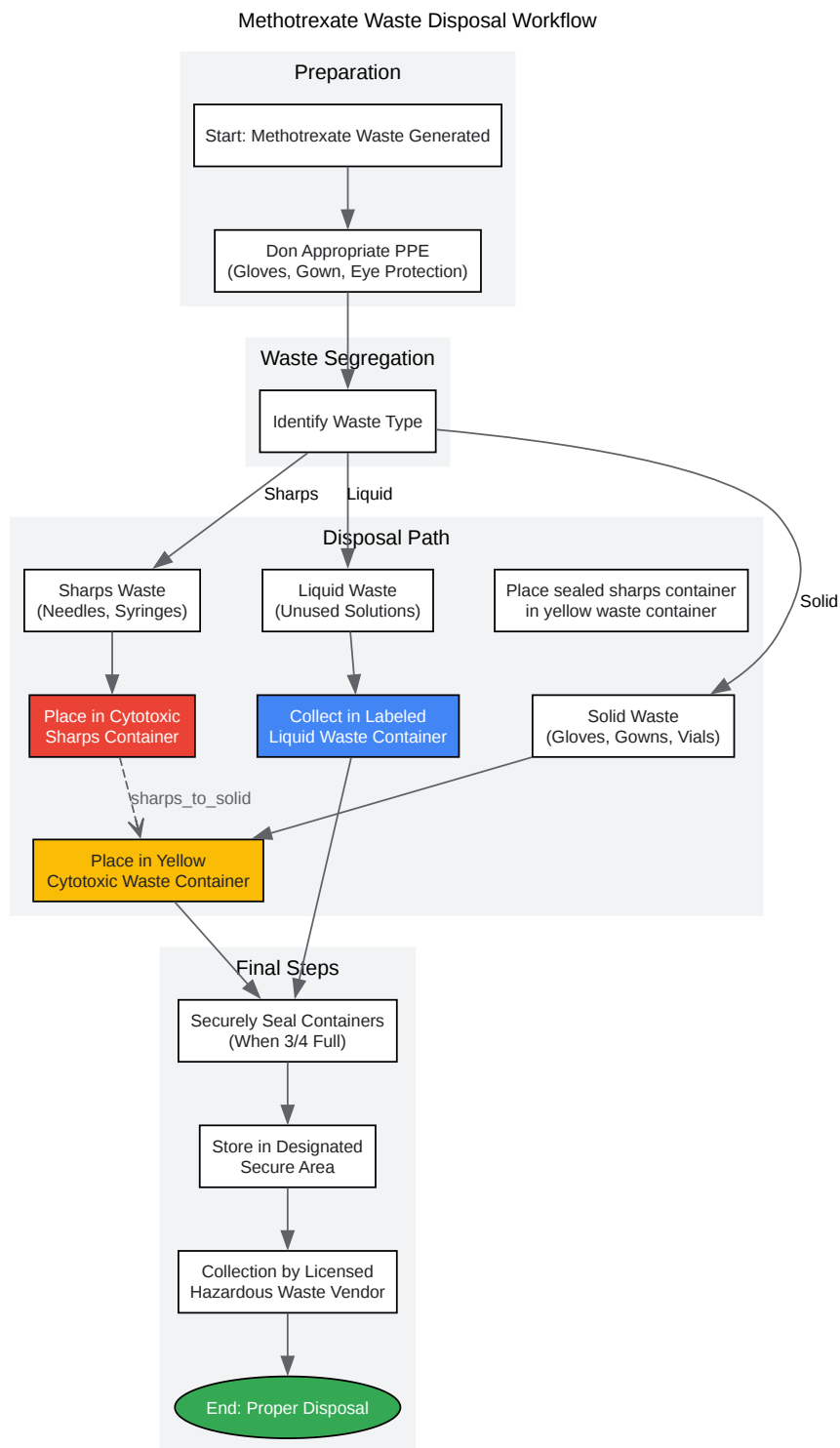
Any reusable equipment that comes into contact with Methotrexate must be decontaminated following a validated procedure. A common method involves a multi-step process:

- Initial Rinse: Rinse the equipment with a suitable solvent to remove the bulk of the drug residue.
- Deactivating Solution: Wash the equipment with a deactivating solution, such as a high-pH solution (e.g., sodium hypochlorite), to break down the cytotoxic agent. The effectiveness of the deactivating agent on Methotrexate should be verified.
- Final Rinse: Thoroughly rinse the equipment with water.
- Drying: Allow the equipment to air dry or dry it with clean, lint-free wipes.

All materials used in the decontamination process (e.g., wipes, cleaning solutions) must be disposed of as cytotoxic waste.

Experimental Workflow for Methotrexate Disposal

The following diagram illustrates the logical workflow for the proper disposal of Methotrexate waste in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of Methotrexate waste.

Regulatory Compliance

All disposal procedures for Methotrexate must comply with federal, state, and local regulations. In the United States, this includes guidelines from the Occupational Safety and Health Administration (OSHA), the Environmental Protection Agency (EPA), and the National Institute for Occupational Safety and Health (NIOSH). It is the responsibility of the laboratory supervisor to ensure that all personnel are trained on these procedures and that the facility's disposal practices are in full compliance with all applicable laws. All institutions administering cytotoxic drugs should have a committee responsible for creating and maintaining policies and procedures for handling these materials.^[1]

Disclaimer: This document provides general guidance. Always consult your institution's specific safety protocols and the manufacturer's Safety Data Sheet (SDS) for **Folex Pfs** (Methotrexate) before handling or disposing of this substance.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Safe handling of cytotoxics: guideline recommendations - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Proper Disposal of Folex Pfs (Methotrexate) in a Laboratory Setting]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15129902#folex-pfs-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com